

Vapor pressure of 1-Chloroethane at different temperatures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloroethane

CAS No.: 16520-13-1

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Vapor Pressure of 1-Chloroethane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the vapor pressure of **1-chloroethane** (ethyl chloride) at various temperatures. The information herein is curated for professionals in research and development who require precise thermodynamic data and an understanding of its experimental determination. This document presents quantitative data in a clear tabular format, details the methodologies of key experimental protocols, and includes a visualization of the temperature-pressure relationship.

Data Presentation: Vapor Pressure of 1-Chloroethane

The following table summarizes the vapor pressure of **1-chloroethane** at different temperatures, compiled from various reliable sources. All pressure values have been converted

to kilopascals (kPa) for consistency and ease of comparison.

Temperature (°C)	Temperature (K)	Vapor Pressure (kPa)
-40	233.15	8.4[1][2]
0	273.15	62.3[1][2]
0	273.15	61.86
20	293.15	133.3[3]
20	293.15	134.6[1][2]
20	293.15	134.4
20	293.15	132.3
55	328.15	222.63
55	328.15	397.58

Experimental Protocols

The determination of vapor pressure is a critical experimental procedure in physical chemistry and chemical engineering. The data for **1-chloroethane** have been established through several well-defined methods. The following are detailed descriptions of the primary experimental protocols used for measuring the vapor pressure of volatile compounds.

Static Method

The static method is a direct and accurate technique for measuring vapor pressure over a wide range of pressures.[4]

Principle: This method involves placing a pure, degassed sample of the substance in a temperature-controlled, evacuated container. The pressure exerted by the vapor in equilibrium with the liquid or solid phase is measured directly using a pressure sensor.[5][6]

Methodology:

- **Sample Preparation:** A sample of **1-chloroethane** is introduced into an equilibrium cell. It is crucial to thoroughly degas the sample to remove any dissolved gases, which could contribute to the total pressure and lead to erroneous results.^[6] Degassing is typically achieved by repeated freeze-pump-thaw cycles.
- **Apparatus Setup:** The equilibrium cell is connected to a vacuum line and a high-precision pressure transducer. The entire assembly is placed within a thermostat or a furnace capable of maintaining a constant and uniform temperature, with stability often required to be within ± 0.2 K.^[5]
- **Measurement:** With the sample at a constant temperature, the system is isolated from the vacuum pump. The pressure inside the cell is allowed to equilibrate, which is achieved when the pressure reading stabilizes. This stable pressure is the vapor pressure of the substance at that specific temperature.^[5]
- **Data Collection:** The process is repeated at various temperatures to obtain a set of vapor pressure data as a function of temperature.^[5]

Gas Saturation Method (Transpiration Method)

The gas saturation method is particularly suitable for determining low vapor pressures.^{[4][7]}

Principle: An inert carrier gas is passed through or over the sample at a known and constant rate, slow enough to ensure that the gas becomes saturated with the vapor of the substance. The amount of substance transported by the gas is then determined, from which the vapor pressure can be calculated.^{[7][8]}

Methodology:

- **Apparatus Setup:** A stream of an inert gas (e.g., nitrogen, helium) is passed through a flowmeter to precisely control and measure its volume.^{[7][9]} The gas then enters a thermostatted saturation chamber containing the **1-chloroethane** sample.
- **Saturation:** The design of the saturation chamber ensures intimate contact between the carrier gas and the sample, allowing the gas to become fully saturated with **1-chloroethane** vapor.

- Collection: The gas mixture exiting the saturation chamber is passed through a collection system, which can be a cold trap or an adsorbent material, to capture the vaporized **1-chloroethane**.[\[9\]](#)
- Quantification: The amount of condensed or adsorbed **1-chloroethane** is determined gravimetrically or by other analytical techniques.
- Calculation: The vapor pressure is calculated from the mass of the collected substance, the volume of the carrier gas, and the temperature of saturation, often applying the ideal gas law with corrections for non-ideal behavior if necessary.[\[7\]](#)

Ebulliometry (Swietoslawski Ebulliometer)

Ebulliometry is a dynamic method that involves measuring the boiling point of a liquid at a known pressure. A Swietoslawski ebulliometer is a specialized apparatus designed for highly accurate boiling point measurements.[\[10\]](#)[\[11\]](#)

Principle: The vapor pressure of a liquid is equal to the external pressure at its boiling point. By precisely measuring the boiling temperature at different controlled pressures, a vapor pressure curve can be constructed.

Methodology:

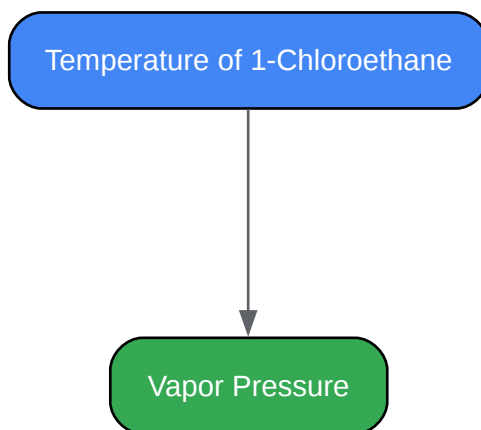
- Apparatus: The Swietoslawski ebulliometer consists of a boiler, Cottrell pumps to ensure the equilibrium of the boiling liquid and vapor, a thermowell for accurate temperature measurement, and a condenser.[\[11\]](#)[\[12\]](#)
- Operation: The liquid **1-chloroethane** is heated in the boiler. The Cottrell pumps lift the boiling liquid and spray it over the temperature sensor in the thermowell, ensuring the sensor is in contact with the liquid-vapor equilibrium.
- Pressure Control: The system is connected to a manostat, which allows for precise control of the system pressure.
- Measurement: For a set external pressure, the liquid is brought to a boil, and the equilibrium temperature (the boiling point) is recorded with a high-precision thermometer.

- **Data Series:** The procedure is repeated for a series of different pressures to obtain corresponding boiling points, thus defining the vapor pressure-temperature relationship.

Visualization

The following diagram illustrates the fundamental relationship between the temperature and vapor pressure of **1-chloroethane**. As the temperature of the liquid increases, its vapor pressure also increases. This relationship is a key characteristic of volatile compounds and is crucial for understanding their behavior in various applications.

Vapor Pressure of 1-Chloroethane vs. Temperature



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